

In-depth Technical Guide: Safety and Handling of Octan-2-yl carbonochloridate

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Compound of Interest

Compound Name: Octan-2-yl carbonochloridate

Cat. No.: B098895

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide and summary of available information. Due to a lack of comprehensive safety and toxicity data in publicly available resources, extreme caution is advised when handling **Octan-2-yl carbonochloridate**. All laboratory personnel must consult with their institution's Environmental Health and Safety (EHS) department for a comprehensive risk assessment before commencing any work with this chemical. This guide should be used as a supplement to, not a replacement for, institutional safety protocols and a thorough review of any available Safety Data Sheet (SDS).

Introduction

Octan-2-yl carbonochloridate, also known as sec-octyl chloroformate, is a chemical intermediate used in organic synthesis.^[1] Its applications include the production of pharmaceuticals, agrochemicals, and fine chemicals.^[1] The reactivity of the chloroformate group makes it a useful reagent, but also necessitates careful handling to mitigate potential hazards. This guide provides a summary of the known properties and outlines general safety and handling precautions for **Octan-2-yl carbonochloridate** in a research and development setting.

Physicochemical Properties

A clear understanding of the physicochemical properties of a substance is fundamental to its safe handling. The following table summarizes the available data for **Octan-2-yl**

carbonochloridate.

Property	Value	Source
Molecular Formula	C ₉ H ₁₇ ClO ₂	[1]
Molecular Weight	192.68 g/mol	[1]
CAS Number	15586-11-5	[1]
Appearance	Clear, colorless liquid	[1]
Odor	Pungent	[1]
Boiling Point	211 °C at 760 mmHg	[1]
Flash Point	72.1 °C	[1]
Density	1.003 g/cm ³	[1]
Solubility	Moderately soluble in water	[1]

Hazard Identification and Classification

Note: Comprehensive GHS classification and hazard statements for **Octan-2-yl carbonochloridate** are not readily available in the public domain. The following information is based on the general hazards associated with chloroformates and should be considered preliminary. A full risk assessment is mandatory.

Chloroformates are generally corrosive and can cause severe skin burns and eye damage. They are often lachrymatory and can be harmful if inhaled or swallowed. Upon contact with water or moisture, they may decompose to release corrosive hydrogen chloride gas.

Safe Handling and Storage

Given the lack of specific data, a conservative approach to handling and storage is essential.

Engineering Controls

- Ventilation: All work with **Octan-2-yl carbonochloridate** must be conducted in a properly functioning chemical fume hood.

- Containment: Use appropriate containment measures to prevent spills and releases.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles and a face shield are mandatory.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene). Consult glove manufacturer's compatibility charts for specific breakthrough times.
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are required. For larger quantities or tasks with a higher risk of splashing, a chemical-resistant apron or suit should be considered.
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.

Hygiene Practices

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Remove contaminated clothing and wash before reuse.

Storage

- Store in a cool, dry, well-ventilated area away from incompatible materials such as water, moisture, strong bases, and oxidizing agents.
- Keep containers tightly closed.
- Store in a corrosive-resistant cabinet.

Emergency Procedures

First Aid Measures

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.

- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide, or foam. Avoid using water as it may react with the substance to produce corrosive gas.
- **Specific Hazards:** May decompose upon heating to produce toxic and corrosive fumes, including hydrogen chloride and phosgene.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate PPE as described in Section 4.2.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb with inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.

Experimental Protocols

Detailed experimental protocols involving **Octan-2-yl carbonochloridate** should be designed with safety as the primary consideration. Below is a generalized workflow for its use as a reagent in a chemical synthesis.

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References

- 1. Cas 15586-11-5, 2-Octyl chloroformate | lookchem [lookchem.com]
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